

Technical Guide: (+)-Biotin-PEG10-OH

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Compound of Interest

Compound Name: (+)-Biotin-PEG10-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and applications of **(+)-Biotin-PEG10-OH**, a heterobifunctional linker molecule widely utilized in biomedical research and drug development. This document summarizes its solubility profile, outlines a general experimental workflow for its application, and provides structural and procedural visualizations.

Core Properties of (+)-Biotin-PEG10-OH

(+)-Biotin-PEG10-OH is a molecule that combines the high-affinity binding of biotin to avidin and streptavidin with a 10-unit polyethylene glycol (PEG) spacer, terminating in a hydroxyl group. The PEG linker enhances the water solubility and flexibility of the biotin moiety, making it an ideal tool for various bioconjugation applications.[\[1\]](#)[\[2\]](#)

Solubility Data

While specific quantitative solubility data for **(+)-Biotin-PEG10-OH** is not readily available in public literature, the general solubility characteristics of Biotin-PEG compounds are well-established. The hydrophilic nature of the PEG chain significantly influences its solubility profile.[\[3\]](#)

Table 1: Qualitative Solubility of Biotin-PEG Compounds

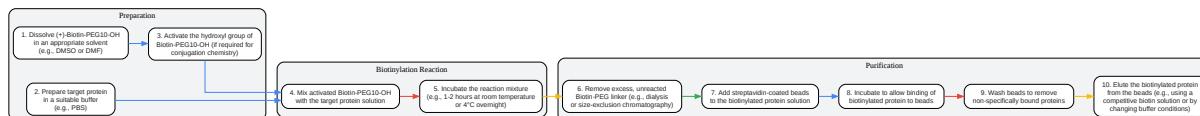
Solvent Classification	Solvent Examples	Solubility
Aqueous	Water, Aqueous Buffers	Soluble[1][4][5]
Polar Aprotic	DMSO, DMF	Soluble[1][4][5]
Chlorinated	Chloroform, Methylene Chloride	Soluble[1][4][5]
Polar Protic	Alcohols (e.g., Ethanol, Methanol)	Limited Solubility[1][4]
Non-Polar	Toluene	Limited Solubility[1][4]
Ethereal	Ether	Not Soluble[4][5]

Experimental Protocols

Detailed experimental protocols are highly dependent on the specific application. However, a general workflow for the biotinylation of a protein followed by its purification is outlined below.

General Workflow: Protein Biotinylation and Affinity Purification

This workflow describes the steps to label a target protein with **(+)-Biotin-PEG10-OH** and subsequently purify it using streptavidin-coated beads.



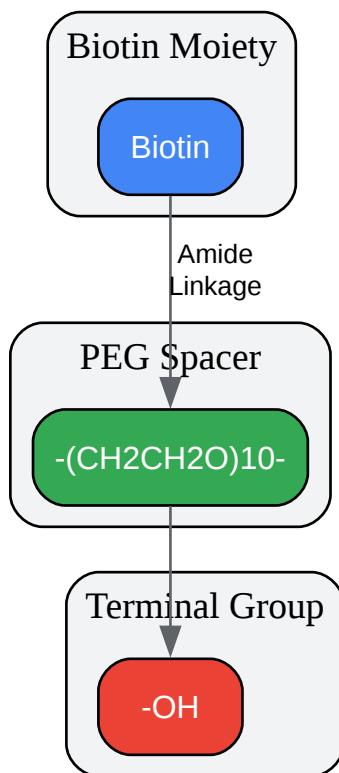
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A generalized workflow for protein biotinylation and purification.

Visualizations

Molecular Structure of (+)-Biotin-PEG10-OH

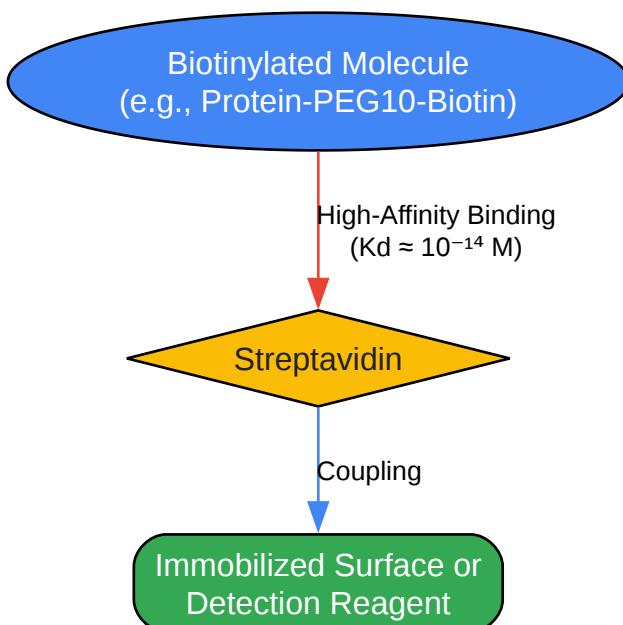
The structure below illustrates the key components of the **(+)-Biotin-PEG10-OH** molecule.

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Key functional components of the **(+)-Biotin-PEG10-OH** molecule.

Biotin-Streptavidin Interaction Pathway

The high-affinity interaction between biotin and streptavidin is fundamental to many applications of **(+)-Biotin-PEG10-OH**. This interaction is utilized for detection, immobilization, and purification purposes.



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The interaction pathway between a biotinylated molecule and streptavidin.

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